

UNC569 Basic Information and Solubility

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Compound Focus: unc569

Cat. No.: S548424

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The table below summarizes key data for **UNC569** to help with solution preparation.

Parameter	Detail
CAS Number	1350547-65-7 [1] [2] [3]
Molecular Formula	C ₂₂ H ₂₉ FN ₆ [1] [2]
Molecular Weight	396.50 g/mol [1]
Solubility in DMSO	~31.25 mg/mL (~78.81 mM) [1] [2]
Recommended Stock Concentration	10 mM (prepared in DMSO) [4] [1]

Example Experimental Protocols

Here are methodologies for key experiments using **UNC569**, based on published studies.

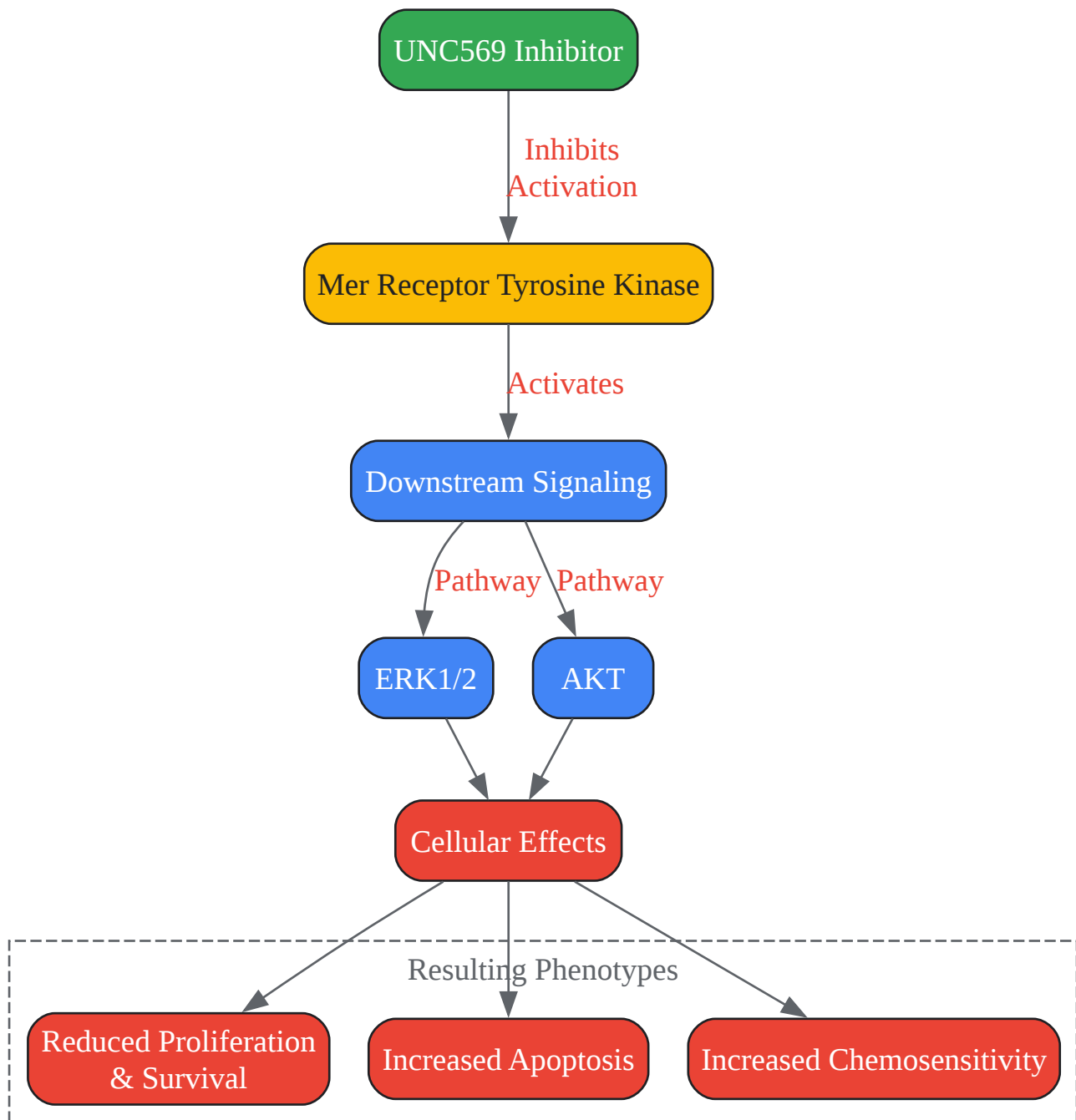
Experiment	Cell Lines	UNC569 Treatment	Key Findings / Outcome
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| **Apoptosis Analysis** [5] [1] [2] | 697 and Jurkat (ALL) | **Concentration:** 0.4 - 2 μ M **Duration:** 24 hours | Induced apoptosis; increased levels of cleaved Caspase-3 and cleaved PARP. | | **Western Blot Analysis** [5] [1] [2] | 697 and Jurkat (ALL) | **Concentration:** 1 μ M **Duration:** 1.5 hours | Inhibited Mer activation and

downstream signaling through ERK1/2 and AKT pathways. | | **In Vivo Efficacy** [5] | MYC transgenic zebrafish (T-ALL) | **Concentration:** 4 μ M **Duration:** 2 weeks (continuous immersion) | Induced a >50% reduction in tumor burden compared to vehicle-treated fish. |

UNC569 Mechanism of Action

The following diagram illustrates the mechanism of **UNC569** and its downstream effects, based on the experimental findings.



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Troubleshooting Common Issues

Here are solutions to some common problems researchers might encounter.

- **Problem: Poor Solubility or Precipitation**

- **Cause & Solution:** While soluble in DMSO, precipitation can occur when adding to aqueous cell culture media. **Sonication** of the DMSO stock solution is recommended to ensure it is fully dissolved [1]. When preparing working concentrations, use a sequential dilution method and ensure the final DMSO concentration is kept low (typically $\leq 0.1-0.5\%$) to maintain cell viability.
- **Problem: Lack of Expected Biological Effect**
 - **Cause & Solution:** Biological activity can vary between cell lines. In B-ALL 697 and Jurkat T-ALL cells, the IC50 for inhibiting Mer phosphorylation was found to be **141 nM and 193 nM, respectively** [5] [1]. Ensure your working concentration is well above the relevant IC50 for your model system. Pre-incubate cells with **UNC569** for at least 1 hour before adding a stimulus [5].
- **Problem: Instability of Stock Solution**
 - **Cause & Solution:** **UNC569** stock solutions in DMSO are hygroscopic and can degrade with moisture uptake or repeated freeze-thaw cycles [1]. For long-term storage, **aliquot the stock solution** and store at **-80°C for up to 6 months** [1] [2]. Use each aliquot within one month when stored at -20°C [1].

Suggested FAQs for Your Support Center

- What is the recommended solvent and concentration for a **UNC569** stock solution?
- What is the typical working concentration range for in vitro experiments with **UNC569**?
- How long should I treat my cells with **UNC569** to observe effects on signaling pathways?
- My **UNC569** has precipitated in the vial. How can I redissolve it?
- What in vivo models have been used to test **UNC569**, and what was the dosing protocol?

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References

1. UNC569 | Mer RTK Inhibitor [medchemexpress.com]
2. | MER inhibitor | CAS 1350547-65-7 | Buy UNC from... 569 UNC 569 [invivochem.com]
3. UNC569 | Mer Inhibitor | Axon 2086 [axonmedchem.com]

4. hydrochloride | TAM Receptor | TAM Receptor | TargetMol UNC 569 [targetmol.com]

5. UNC569, a novel small molecule Mer inhibitor with efficacy ... [pmc.ncbi.nlm.nih.gov]

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